

Erbium Trifluoroacetate: A Technical Health and Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erbium trifluoroacetate*

Cat. No.: *B15349953*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the health and safety data for **Erbium Trifluoroacetate**. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following information has been compiled and extrapolated from the safety data of its constituent components: Erbium and Trifluoroacetic Acid. All personnel handling this substance should exercise caution and adhere to the safety protocols outlined herein.

Executive Summary

Erbium Trifluoroacetate is a compound that combines the properties of a rare-earth metal, erbium, with the highly acidic trifluoroacetate anion. While specific toxicological data for the combined molecule is not readily available, a thorough hazard assessment can be made by examining its components. Trifluoroacetic acid is a corrosive and toxic substance, posing risks of severe skin burns, eye damage, and respiratory irritation. Erbium and its compounds are generally considered to have low toxicity, although the metal dust can be a fire and explosion hazard.^[1] This guide synthesizes the available data to provide a comprehensive understanding of the potential hazards, handling procedures, and emergency responses related to **Erbium Trifluoroacetate**.

GHS Classification and Hazards

The GHS classification for **Erbium Trifluoroacetate** is not officially established. However, based on the hazards of Trifluoroacetic Acid, the following classification should be considered

as a conservative approach.

Table 1: GHS Classification (Based on Trifluoroacetic Acid)

Hazard Class	Hazard Category
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1A
Serious Eye Damage/Eye Irritation	Category 1
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3

Hazard Statements (H-Statements):

- H314: Causes severe skin burns and eye damage.
- H332: Harmful if inhaled.
- H412: Harmful to aquatic life with long lasting effects.

Precautionary Statements (P-Statements):

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[\[2\]](#)
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[\[2\]](#)

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P310: Immediately call a POISON CENTER/doctor.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for **Erbium Trifluoroacetate** is limited. The following table includes data for Trifluoroacetic Acid.

Table 2: Physical and Chemical Properties of Trifluoroacetic Acid

Property	Value
Molecular Formula	C ₂ HF ₃ O ₂
Molar Mass	114.02 g/mol
Appearance	Colorless liquid
Melting Point	-15.4 °C
Boiling Point	72.4 °C
pH	<1 (strong acid)
Vapor Pressure	107 mbar @ 25 °C

Toxicological Data

Specific toxicological studies on **Erbium Trifluoroacetate** were not found. Erbium itself is considered to have low toxicity.[3] The primary toxicological concerns arise from the trifluoroacetate component.

Table 3: Toxicological Information for Trifluoroacetic Acid

Endpoint	Result	Species
Acute toxicity, inhalation (ATE)	11 mg/l/4h (vapour)	Rat

Erbium is not known to have a biological role, but its salts may stimulate metabolism.[4] The highest concentrations in the human body are found in bones, with some presence in the kidneys and liver.[4] While erbium compounds are generally not considered toxic, they should be handled with care.[4]

Experimental Protocols

Detailed experimental protocols for the safety testing of **Erbium Trifluoroacetate** are not available. The toxicological data for Trifluoroacetic Acid is based on standard OECD guidelines for toxicity testing. For instance, acute inhalation toxicity is typically determined using methods like OECD Test Guideline 403. These protocols involve exposing animals to the substance at various concentrations for a set period and observing the effects.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.[5]
- Respiratory Protection: If working outside a fume hood or if dusts/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.[6]

Handling:

- Avoid contact with skin, eyes, and clothing.[5]

- Do not breathe dust or vapors.[5]
- Wash hands thoroughly after handling.[5]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[6]
- Store in a cool place.[6]
- Store away from incompatible materials such as strong bases, oxidizing agents, and metals.
[5]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[6]

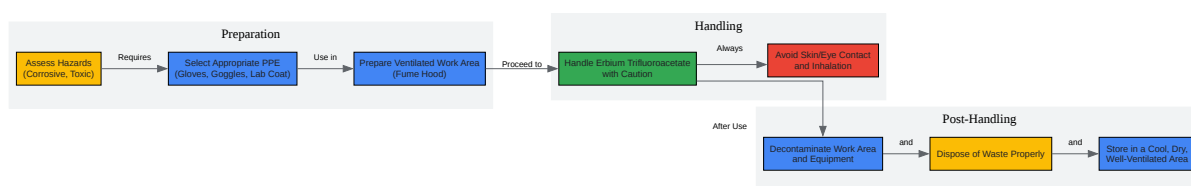
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition can produce toxic fumes of hydrogen fluoride and erbium oxides.[6]

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Logical Flow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **Erbium Trifluoroacetate**.



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Caption: Workflow for the safe handling of **Erbium Trifluoroacetate**.

This guide is intended to provide essential health and safety information. It is not a substitute for a formal risk assessment, which should be conducted by qualified personnel before any work with **Erbium Trifluoroacetate** is undertaken. Always consult the most current safety data sheets for the components and follow all applicable institutional and regulatory guidelines.

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